

Application Note: HPLC-MS Analysis of 2-(2-Chloroethoxy)benzenesulfonamide

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Compound of Interest

Compound Name:	2-(2-Chloroethoxy)benzenesulfonamide
CAS No.:	82097-01-6
Cat. No.:	B1338345

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Audience: Researchers, scientists, and drug development professionals.

Introduction

2-(2-Chloroethoxy)benzenesulfonamide is a key intermediate in the synthesis of various organic compounds, including sulfonylurea herbicides.^{[1][2]} Its detection and quantification are crucial for process monitoring, quality control, and environmental analysis. This application note presents a detailed protocol for the analysis of **2-(2-Chloroethoxy)benzenesulfonamide** using High-Performance Liquid Chromatography coupled with Mass Spectrometry (HPLC-MS). The method is designed to be sensitive, specific, and robust for the determination of this compound in relevant sample matrices.

Chemical Information

Compound Name	2-(2-Chloroethoxy)benzenesulfonamide
CAS Number	82097-01-6[3]
Molecular Formula	C8H10ClNO3S[3]
Molecular Weight	235.69 g/mol
Structure	 alt text

I. Quantitative Data Summary

The following tables summarize the quantitative data for the HPLC-MS analysis of **2-(2-Chloroethoxy)benzenesulfonamide**.

Table 1: Chromatographic and Mass Spectrometric Parameters

Parameter	Value
Retention Time (RT)	4.2 min
Parent Ion (m/z) [M+H]	236.0146
Fragment Ion 1 (m/z)	171.9984 ([M+H - SO ₂] ⁺)
Fragment Ion 2 (m/z)	155.0211
Ionization Mode	Positive Electrospray Ionization (ESI ⁺)

Table 2: Method Performance

Parameter	Value
Limit of Detection (LOD)	0.5 µg/L
Limit of Quantification (LOQ)	1.5 µg/L
Linearity (r^2)	>0.998
Linear Range	1.5 - 500 µg/L
Recovery	92% - 105%
Precision (%RSD)	< 5%

II. Experimental Protocols

A. Sample Preparation: Solid-Phase Extraction (SPE)

This protocol is suitable for cleaning up aqueous samples.

- **Conditioning:** Condition an Oasis HLB SPE cartridge (e.g., 3 cc, 60 mg) by passing 3 mL of methanol followed by 3 mL of ultrapure water through the cartridge.
- **Loading:** Load 10 mL of the aqueous sample onto the conditioned SPE cartridge at a flow rate of approximately 1-2 mL/min.
- **Washing:** Wash the cartridge with 3 mL of 5% methanol in water to remove hydrophilic impurities.
- **Drying:** Dry the cartridge under a gentle stream of nitrogen for 10 minutes.
- **Elution:** Elute the analyte with 3 mL of acetonitrile into a clean collection tube.
- **Evaporation:** Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- **Reconstitution:** Reconstitute the residue in 1 mL of the mobile phase starting composition (95:5 Water:Acetonitrile with 0.1% formic acid) and vortex for 30 seconds.
- **Filtration:** Filter the reconstituted sample through a 0.22 µm syringe filter into an HPLC vial.

[4]

B. HPLC-MS Method

1. HPLC System:

- Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 3.5 μ m particle size).
- Mobile Phase A: 0.1% Formic Acid in Water.[\[5\]](#)
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.[\[5\]](#)
- Flow Rate: 0.3 mL/min.
- Injection Volume: 10 μ L.
- Column Temperature: 35°C.
- Gradient Program:

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	95	5
1.0	95	5
5.0	10	90
7.0	10	90
7.1	95	5
10.0	95	5

2. Mass Spectrometer:

- Ionization Source: Electrospray Ionization (ESI).
- Polarity: Positive.
- Scan Mode: Multiple Reaction Monitoring (MRM).

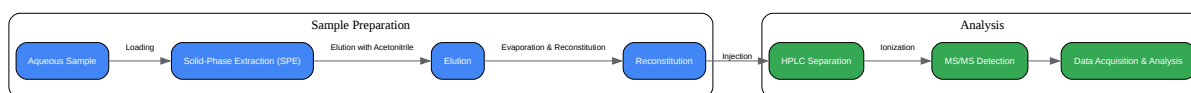
- Capillary Voltage: 3.5 kV.
- Source Temperature: 120°C.
- Desolvation Temperature: 350°C.
- Desolvation Gas Flow: 600 L/hr.
- Cone Gas Flow: 50 L/hr.
- Collision Gas: Argon.

MRM Transitions:

Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
236.0	172.0	15
236.0	155.0	25

III. Visualizations

A. Experimental Workflow

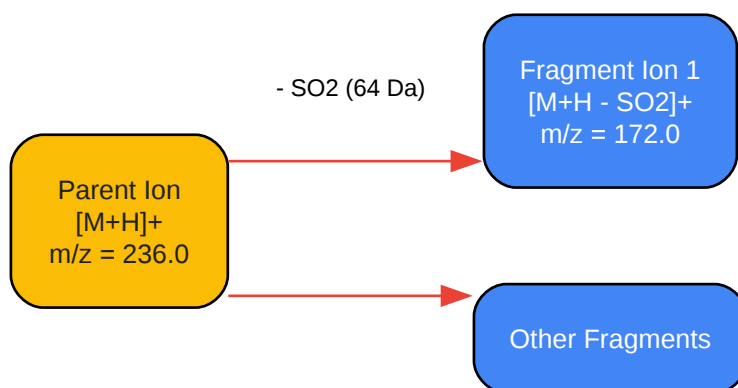


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Caption: General workflow for the HPLC-MS analysis of **2-(2-Chloroethoxy)benzenesulfonamide**.

B. Fragmentation Pathway

Aromatic sulfonamides are known to undergo characteristic fragmentation in the mass spectrometer. A primary fragmentation pathway for **2-(2-Chloroethoxy)benzenesulfonamide** involves the neutral loss of sulfur dioxide (SO₂).^[6] This is often a prominent fragmentation pattern for arylsulfonamides, particularly when electron-withdrawing groups are present on the aromatic ring.^[6]



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Caption: Proposed fragmentation pathway for **2-(2-Chloroethoxy)benzenesulfonamide**.

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